

Navigating the Safe Handling of Tetrakis(trimethylsiloxy)silane: A Technical Guide

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Compound of Interest

Compound Name: Tetrakis(trimethylsiloxy)silane

Cat. No.: B1585261

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Tetrakis(trimethylsiloxy)silane, a member of the organosiloxane family, is a versatile chemical intermediate utilized in various research and industrial applications. While offering unique chemical properties, its safe handling is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This in-depth technical guide provides comprehensive safety and handling precautions, physical and chemical properties, and logical workflows for the safe use of this compound.

Section 1: Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of

Tetrakis(trimethylsiloxy)silane is the foundation of its safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C12H36O4Si5	[1][2]
Molecular Weight	384.84 g/mol	[1][3]
Appearance	Clear, colorless liquid or oil	[1][2]
Boiling Point	284.4 ± 23.0 °C at 760 mmHg	[4]
Melting Point	-60 °C	[4]
Flash Point	117.4 ± 23.0 °C	[4]
Density	0.9 ± 0.1 g/cm ³	[4]
Purity	Typically ≥97%	[2]

Section 2: Hazard Identification and Classification

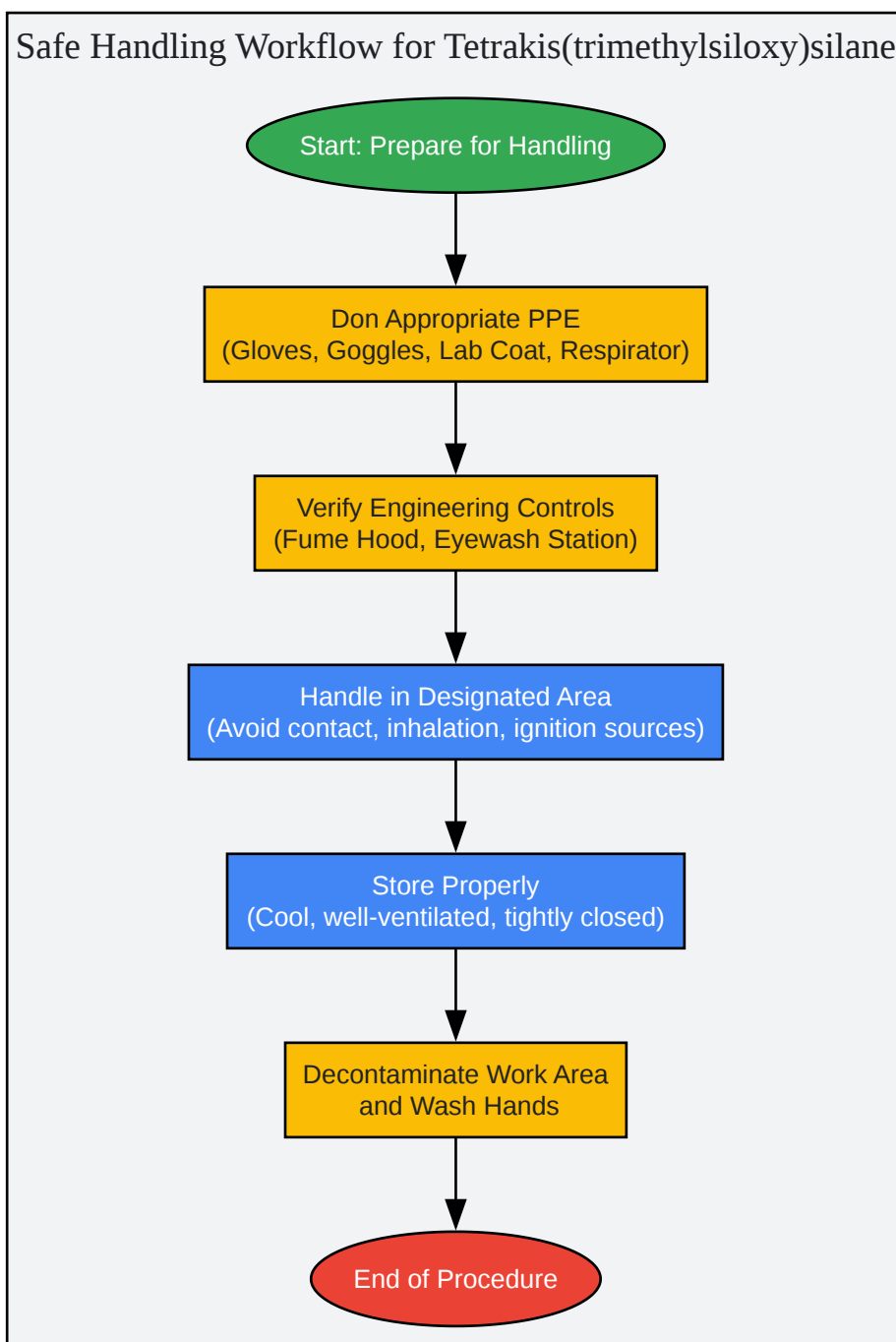
Tetrakis(trimethylsiloxy)silane is classified as a combustible liquid.[1] While comprehensive toxicological data is not extensively available, it is known to cause skin and eye irritation.[1][3] Inhalation may also lead to respiratory irritation.[3]

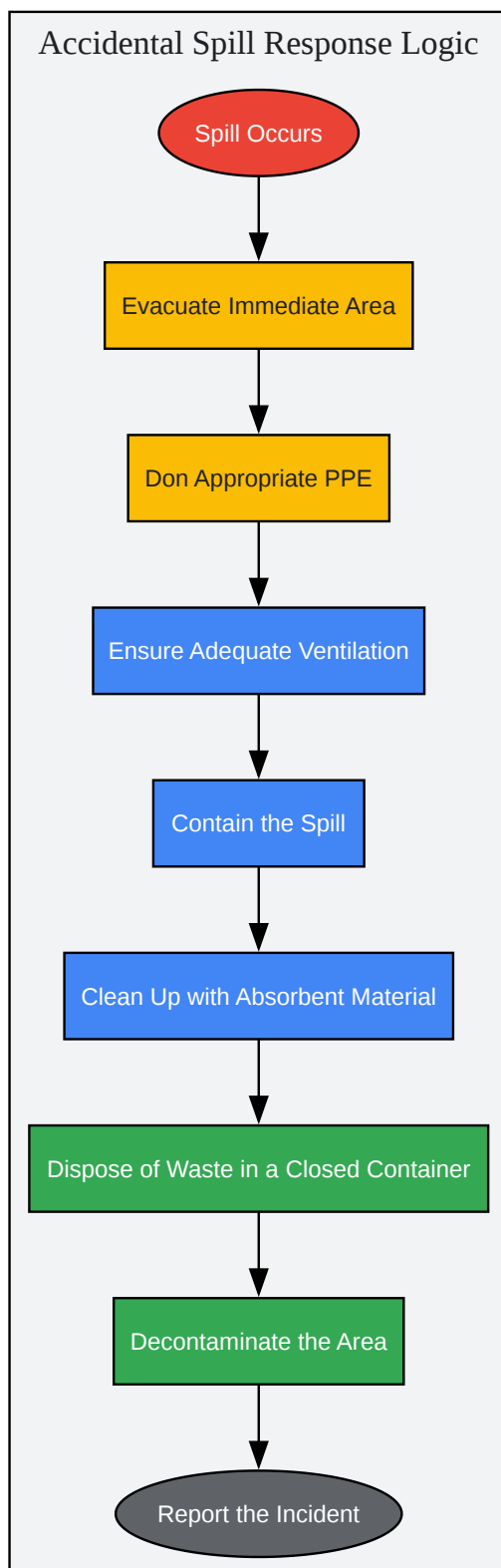
GHS Hazard Statements:

- H227: Combustible liquid.[1]
- H315: Causes skin irritation (reported by 51.6% of notifiers).[3]
- H319: Causes serious eye irritation (reported by 51.6% of notifiers).[3]
- H335: May cause respiratory irritation (reported by 51.4% of notifiers).[3]

The following diagram illustrates the primary hazards associated with **Tetrakis(trimethylsiloxy)silane**.

Safe Handling Workflow for Tetrakis(trimethylsiloxy)silane





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References

- 1. gelest.com [gelest.com]
- 2. Tetrakis(trimethylsiloxy)silane | CymitQuimica [cymitquimica.com]
- 3. Tetrakis(trimethylsiloxy)silane | C₁₂H₃₆O₄Si₅ | CID 19086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Tetrakis(trimethylsilyl) orthosilicate | CAS#:3555-47-3 | Chemsrce [chemsrc.com]
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